

# C.I. Disperse Red 19 environmental impact vs other dyes

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## Compound Focus: C.I. Disperse Red 19

CAS No.: 2734-52-3

Cat. No.: S1893905

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## Reported Information on C.I. Disperse Red 19

The table below summarizes the available data for **C.I. Disperse Red 19** (CAS 2734-52-3) [1] [2].

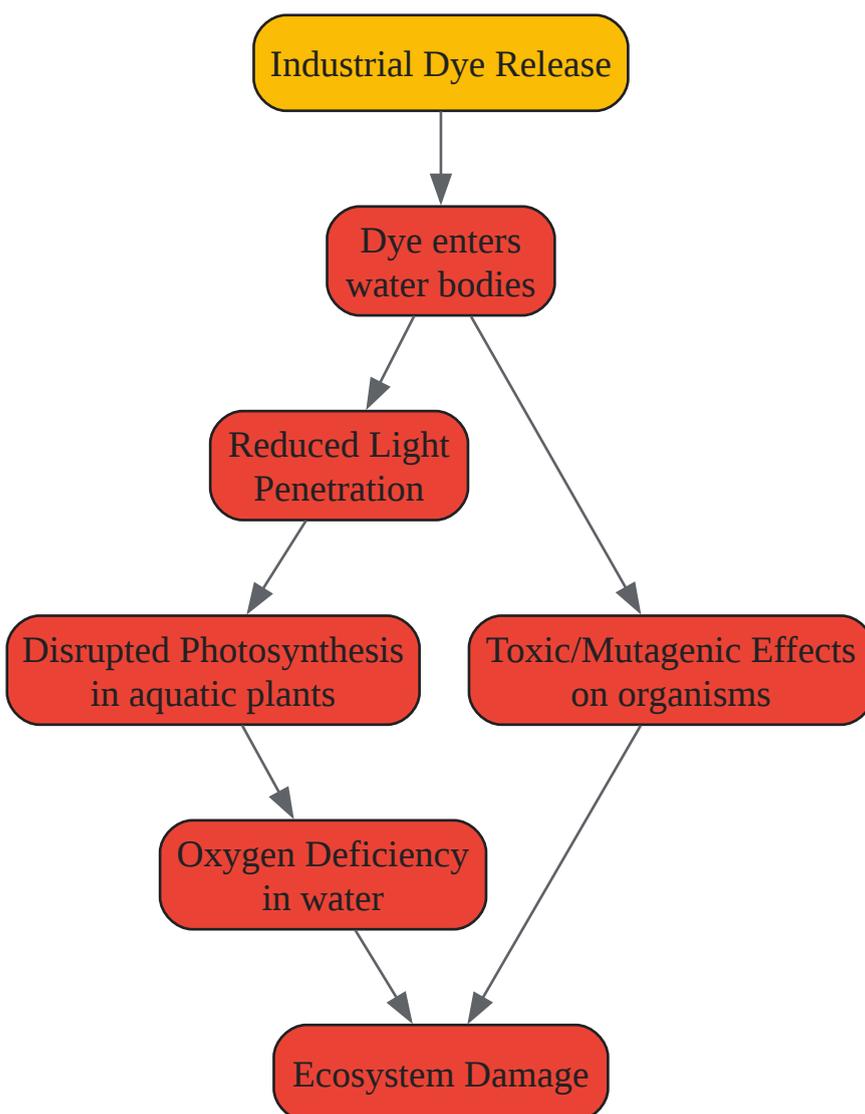
Property	Reported Value
Molecular Formula	C <sub>16</sub> H <sub>18</sub> N <sub>4</sub> O <sub>4</sub> [1] [2]
Molecular Weight	330.34 g/mol [1] [2]
Physical Form	Dark purple to dark red-brown crystalline powder [2]
Water Solubility	234.5 µg/L at 25 °C [2]
LogP	3.05 [1]

## General Environmental Concerns of Disperse Dyes

While specific comparative data for Disperse Red 19 is limited, the search results highlight broader environmental challenges associated with disperse dyes that are relevant for context [3] [4] [5]:

- **Persistence:** Their complex aromatic structure makes them recalcitrant to biodegradation. Some dyes can persist in the environment for decades [3].
- **Toxicity:** Some azo dyes can be toxic, carcinogenic, or mutagenic. These effects can come from the dye itself or from aromatic amines released when the dye breaks down [3].
- **Treatment Challenges:** Dyes are designed to be stable, making them difficult to remove with conventional wastewater treatment plants. One study noted that certain disperse dyes were found in both river water and drinking water, indicating ineffective removal [3].

The following diagram illustrates the general environmental pathway and impact of dyes from industrial release to ecosystem effects.



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## References

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